

Sodium o-cresolate MSDS and safety precautions for researchers

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Compound of Interest

Compound Name: Sodium o-cresolate

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Sodium o-Cresolate: A Technical Guide for Researchers

An In-depth Guide on the Material Safety Data Sheet (MSDS) and Safety Precautions for Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium o-cresolate (sodium 2-methylphenolate) is an organic sodium salt of o-cresol. It is utilized as a chemical intermediate in the synthesis of a variety of compounds, including pharmaceuticals and dyes, and also finds application as a disinfectant and in industrial cleaning formulations.[1][2] Due to its caustic nature and the toxicological profile of its parent compound, o-cresol, a thorough understanding of its properties and strict adherence to safety protocols are imperative for researchers in laboratory settings. This guide provides a comprehensive overview of the material safety data, handling procedures, and emergency protocols for **sodium o-cresolate** to ensure a safe research environment.

Physical and Chemical Properties

Sodium o-cresolate is typically encountered as an amber-colored liquid with a strong, characteristic phenolic odor.[2] Its aqueous solutions are caustic.[2] The crystals or liquid may darken upon exposure to air and light.[2]

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₇ NaO	[3]
Molecular Weight	130.12 g/mol	[2][3]
Appearance	Amber liquid	[2]
Odor	Strong, phenolic	[2]
Melting Point	30°C	[4]
Boiling Point	516.7°C at 760 mmHg	[4]
Flash Point	218.5°C	[4]
Density	1.03 g/cm ³	[4]
Solubility	Very soluble in water; aqueous solution is caustic.	[2][5]
Stability	Stable under recommended storage conditions. Crystals or liquid darken with exposure to air and light. Decomposed by carbon dioxide in the air.	[2][6]

Toxicological Data

Quantitative toxicological data for **sodium o-cresolate** is limited. Therefore, the data for its parent compound, o-cresol, is presented here as a primary reference for assessing its toxicity. O-cresol is classified as toxic and corrosive.[6][7]

Acute Toxicity Data for o-Cresol:

Route of Exposure	Species	Value (LD50/LC50)	Reference(s)
Oral	Rat	121 mg/kg	[6] [8] [9]
Mouse	344 mg/kg	[8] [9] [10]	
Dermal	Rabbit	890 mg/kg	[6] [8] [9]
Rat	620 mg/kg	[8] [9] [10]	
Inhalation	Mouse	LC50 = 179 mg/m ³ for 2 hours (mist)	[8] [9] [10]
Rat	LC50 > 1220 mg/m ³ for 1 hour	[10] [11]	

Summary of Health Effects: Sodium cresylate is considered toxic by all routes of exposure (inhalation, ingestion, and dermal absorption).[\[2\]](#) Exposure can lead to a range of effects from nausea and contact burns to severe outcomes such as ventricular arrhythmias, pulmonary edema, seizures, coma, and potentially death from cardio-pulmonary failure.[\[2\]](#)

Hazard Identification and Safety Precautions

Hazard Statements:

- Toxic if swallowed or in contact with skin.[\[6\]](#)
- Causes severe skin burns and eye damage.[\[6\]](#)
- May cause respiratory irritation.[\[12\]](#)
- Toxic to aquatic life with long-lasting effects.[\[6\]](#)

Precautionary Statements:

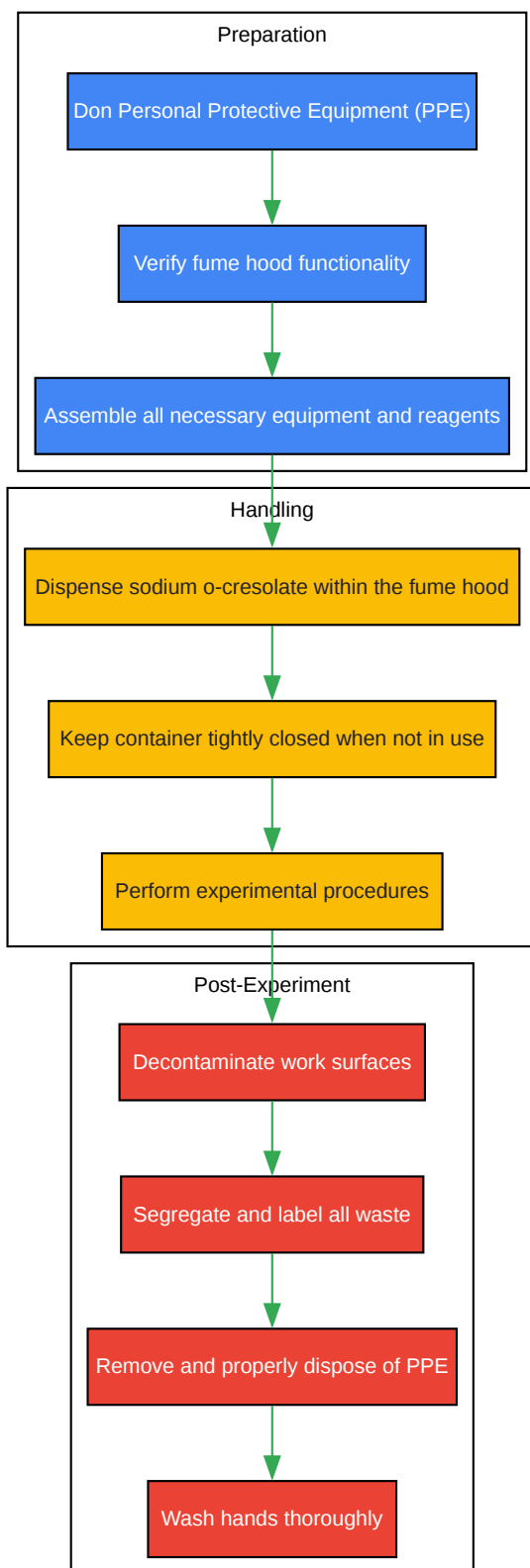
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[6\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[13\]](#)
- Wash skin thoroughly after handling.[\[6\]](#)

- Do not eat, drink, or smoke when using this product.[\[13\]](#)
- Use only outdoors or in a well-ventilated area.[\[13\]](#)
- Avoid release to the environment.[\[6\]](#)

Experimental Protocols and Handling

General Handling Workflow

All work with **sodium o-cresolate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[13\]](#)[\[14\]](#) A safety shower and eyewash station must be readily accessible.[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Figure 1. General laboratory workflow for handling **sodium o-cresolate**.

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., neoprene, nitrile) are mandatory.[\[16\]](#)[\[17\]](#) Always inspect gloves for integrity before use and use proper removal technique to avoid skin contact.[\[17\]](#)
- **Eye Protection:** Chemical safety goggles and a face shield should be worn.[\[6\]](#)[\[13\]](#)
- **Body Protection:** A lab coat is required. For tasks with a high splash potential, a rubber or neoprene apron is recommended.[\[14\]](#)
- **Respiratory Protection:** If working outside of a fume hood or if aerosols may be generated, a NIOSH-approved respirator is necessary.[\[10\]](#)

Storage

Store **sodium o-cresolate** in a cool, dark, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#) The container should be kept tightly closed.[\[14\]](#)

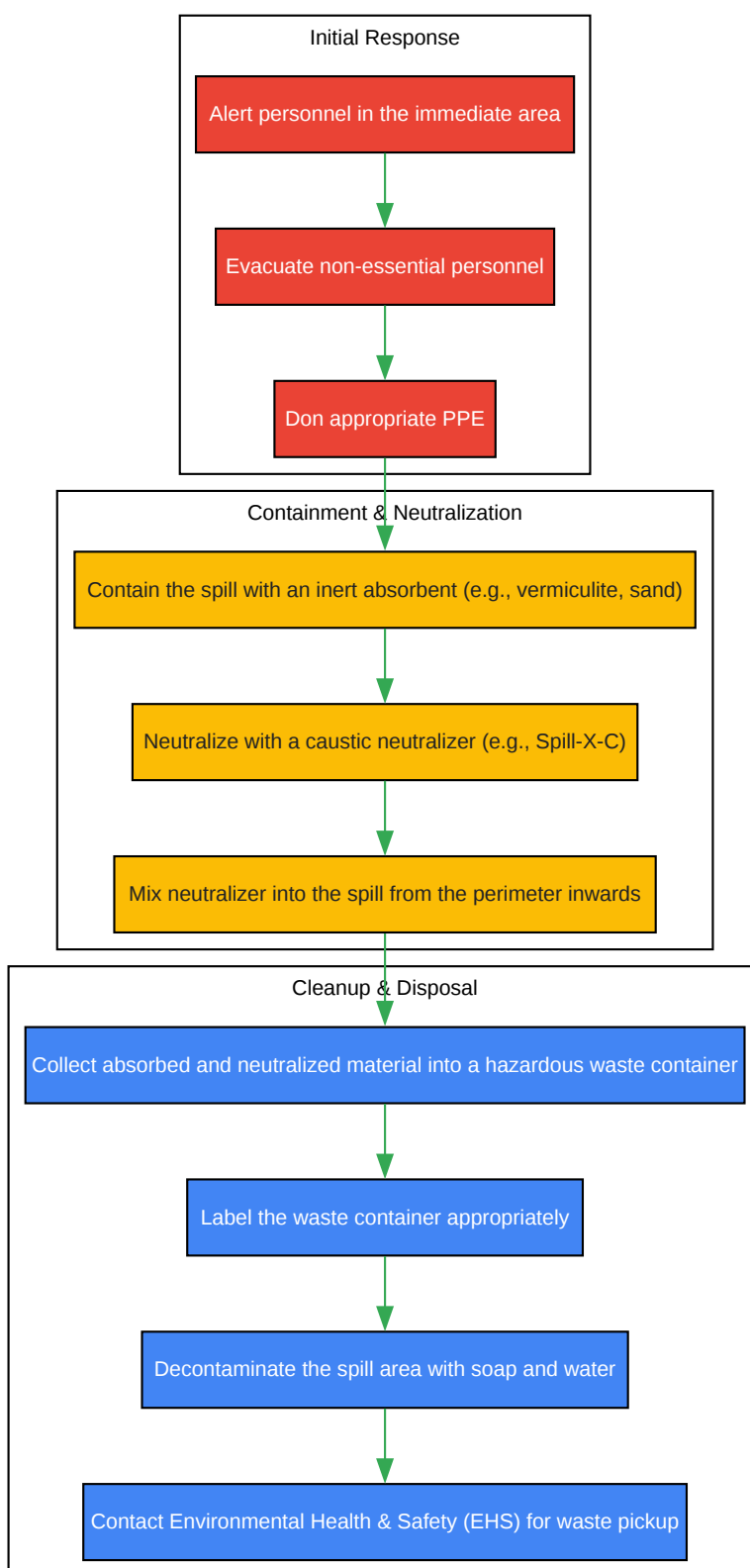
Reactivity

- **Incompatible Materials:** Strong oxidizing agents and acids.[\[7\]](#)[\[10\]](#)
- **Hazardous Decomposition Products:** When heated to decomposition, it emits toxic vapors of sodium oxide.[\[2\]](#)
- **Hazardous Reactions:** Vigorous reactions can occur with oxidizing materials.[\[1\]](#)

Emergency Procedures

Spill Cleanup

For minor spills (up to 1 gallon), only trained personnel should perform the cleanup.[\[16\]](#)



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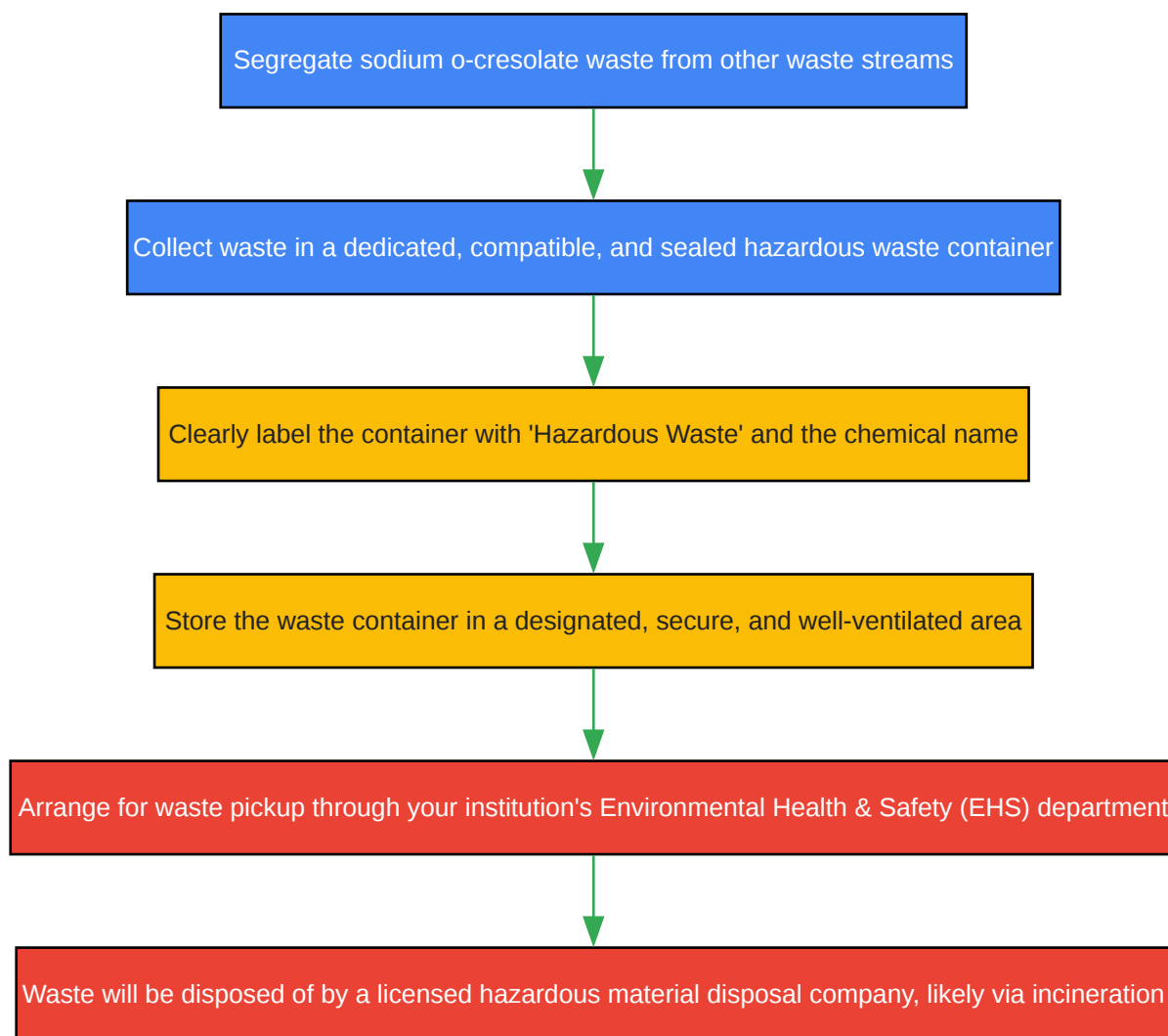
Figure 2. Spill cleanup workflow for **sodium o-cresolate**.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[15\]](#)[\[18\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[10\]](#)[\[15\]](#)
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[13\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)[\[10\]](#)

Waste Disposal

All **sodium o-cresolate** waste, including contaminated materials, must be treated as hazardous waste.[\[19\]](#)



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Figure 3. Waste disposal workflow for **sodium o-cresolate**.

Under no circumstances should **sodium o-cresolate** or its containers be disposed of in regular trash or poured down the drain.[20]

Applications in Research and Development

Sodium o-cresolate serves as a key intermediate in organic synthesis. One notable application is in the preparation of sodium o-methylphenoxyacetate, a precursor in the synthesis of certain herbicides.[1] This process involves the reaction of **sodium o-cresolate** with sodium chloroacetate.[1] Its nucleophilic and basic properties make it a versatile reagent

for introducing the o-cresoxy moiety into molecules, which can be a strategic step in the development of new pharmaceutical compounds and other specialty chemicals.[1]

Conclusion

Sodium o-cresolate is a valuable chemical intermediate with significant hazards that demand rigorous safety protocols. Researchers, scientists, and drug development professionals must be fully aware of its physical, chemical, and toxicological properties to ensure safe handling and disposal. By adhering to the guidelines outlined in this technical guide, laboratories can mitigate the risks associated with the use of **sodium o-cresolate** and maintain a secure research environment.

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